

Preventing sticking and picking issues in Eudragit tablet coating

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Eudragits	
Cat. No.:	B1196250	Get Quote

Eudragit® Tablet Coating Technical Support Center

Welcome to the Eudragit® Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and prevent common tablet coating issues, specifically sticking and picking, during their experiments with Eudragit® polymers.

Troubleshooting Guide


This section provides direct answers and solutions to common problems encountered during the Eudragit® tablet coating process.

Issue 1: Tablets are sticking to each other or to the coating pan.

- Question: What are the primary causes of tablet sticking and picking during Eudragit® coating, and how can I resolve this?
- Answer: Sticking and picking are common issues that occur when the tablet surfaces
 become tacky during the coating process. This can be due to a variety of factors related to
 the formulation, process parameters, and tablet core properties. The primary immediate
 cause is often overwetting of the tablet surface. To resolve this, a systematic approach to
 optimizing your process and formulation is recommended.



Troubleshooting Workflow for Sticking and Picking



Click to download full resolution via product page

Caption: A logical workflow for troubleshooting sticking and picking issues.

Issue 2: Optimizing Process Parameters for Eudragit® Coatings

- Question: What are the recommended process parameters for different Eudragit® grades to minimize sticking?
- Answer: Optimizing process parameters is crucial for a successful coating run. The ideal settings will depend on the specific Eudragit® polymer, the equipment used, batch size, and the tablet core properties. Below are general guidelines for some commonly used Eudragit® grades.

Table 1: Recommended Process Parameters for Aqueous Eudragit® Coatings



Parameter	Eudragit® L 30 D-55	Eudragit® RL 30 D / RS 30 D
Inlet Air Temperature (°C)	35 - 50	35 - 50
Exhaust Air Temperature (°C)	25 - 30	25 - 30
Product Temperature (°C)	25 - 30	25 - 30
Atomizing Air Pressure (bar)	1.5 - 2.5	2.0
Spray Rate (g/min/kg)	8 - 15	8 - 12
Pan Speed (rpm)	8 - 12	8 - 12

Table 2: Recommended Process Parameters for Organic Eudragit® Coatings

Parameter	Eudragit® L 100-55 / L 100 / S 100	Eudragit® RL PO / RS PO
Inlet Air Temperature (°C)	40 - 60	40 - 50
Exhaust Air Temperature (°C)	30 - 40	25 - 30
Product Temperature (°C)	30 - 35	25 - 30
Atomizing Air Pressure (bar)	1.5 - 3.0	0.8 - 1.5
Spray Rate (g/min/kg)	10 - 20	3 - 6
Pan Speed (rpm)	8 - 12	8 - 10

Note: These are starting recommendations and may require optimization for your specific process.

FAQs

This section addresses frequently asked questions about the properties and application of Eudragit® polymers in relation to sticking and picking.



- Question: How do the physicochemical properties of different Eudragit® polymers contribute to sticking?
- Answer: The tendency for a Eudragit® polymer to cause sticking is related to its glass
 transition temperature (Tg), particle size, and functional groups. Polymers with a lower Tg
 may become tacky at processing temperatures. The addition of plasticizers, which are often
 necessary to form a flexible film, will further lower the Tg. The type and concentration of the
 plasticizer must be carefully selected to avoid excessive tackiness.
- Question: What is the role of a plasticizer and how does it affect sticking?
- Answer: Plasticizers are added to Eudragit® formulations to increase the flexibility of the film coating.[1] They work by reducing the intermolecular forces between the polymer chains, which lowers the glass transition temperature (Tg).[2] While necessary for film formation, an inappropriate type or excessive amount of plasticizer can lead to a soft, tacky film, which is a primary cause of sticking and picking.[3]
- Question: How can anti-tacking agents help prevent sticking?
- Answer: Anti-tacking agents, such as talc, glyceryl monostearate, or magnesium stearate, are incorporated into the coating suspension to reduce the tackiness of the film.[4][5] They create a barrier between the coated tablets, preventing them from sticking to each other and to the coating pan. The choice and concentration of the anti-tacking agent should be optimized for the specific Eudragit® formulation.
- Question: Can the tablet core properties influence sticking and picking?
- Answer: Yes, the properties of the tablet core are critical. Softer tablets with high friability are
 more prone to erosion and creating dust, which can mix with the coating and lead to defects.
 The surface characteristics of the tablet, such as hydrophobicity, can also affect the adhesion
 of the coating and its tendency to stick.[6] Ensuring a robust tablet core with adequate
 hardness and low friability is a crucial first step in preventing coating problems.

Experimental Protocols


This section provides detailed methodologies for key experiments to troubleshoot and optimize your Eudragit® coating process.



Protocol 1: Evaluation of Film Tackiness

This protocol describes a method to quantify the tackiness of a Eudragit® film, which can help in selecting the optimal type and concentration of plasticizers and anti-tacking agents.

Experimental Workflow for Film Tackiness Evaluation



Click to download full resolution via product page

Caption: A stepwise workflow for evaluating the tackiness of Eudragit® films.

Methodology:

- Prepare Coating Suspension: Prepare the Eudragit® coating suspension with the desired polymer, plasticizer, and anti-tacking agent concentrations.
- Film Casting: Cast the suspension onto a suitable substrate (e.g., a glass plate or a release liner) using a film applicator to ensure a uniform thickness.



- Drying: Dry the film under controlled temperature and humidity conditions that mimic the coating process.
- Tackiness Measurement: Use a texture analyzer or a dedicated tack tester to measure the
 force required to separate a probe from the film surface. The peak force and the area under
 the force-distance curve are indicative of the film's tackiness.
- Data Analysis: Compare the tackiness values of different formulations to identify the optimal composition with the lowest tack.

Protocol 2: Adhesion Testing of Eudragit® Films

This protocol outlines a method to measure the adhesion of the Eudragit® coating to the tablet surface. Poor adhesion can contribute to picking.

Methodology:

- Coat Tablets: Coat a batch of tablets with the Eudragit® formulation under investigation.
- Attach Probe: Affix a probe to the surface of the coated tablet using a strong adhesive.
- Tensile Testing: Use a tensile tester to pull the probe perpendicular to the tablet surface.[7]
- Measure Adhesion Force: Record the force required to detach the coating from the tablet.
 This force is a measure of the adhesion strength.[7]
- Analyze and Compare: Compare the adhesion forces for different formulations or process parameters to determine the conditions that promote optimal adhesion. Increased polymer loading on the tablet surface has been shown to result in stronger adhesion.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. technotes.alconox.com [technotes.alconox.com]
- 2. scribd.com [scribd.com]
- 3. Ifatabletpresses.com [Ifatabletpresses.com]
- 4. pharmaexcipients.com [pharmaexcipients.com]
- 5. scribd.com [scribd.com]
- 6. ijlpr.com [ijlpr.com]
- 7. asset.fujifilm.com [asset.fujifilm.com]
- To cite this document: BenchChem. [Preventing sticking and picking issues in Eudragit tablet coating]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196250#preventing-sticking-and-picking-issues-ineudragit-tablet-coating]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com